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# 2,5-Dinitrotoluene CAS number and molecular structure

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An In-depth Technical Guide to 2,5-Dinitrotoluene

This technical guide provides a comprehensive overview of **2,5-Dinitrotoluene**, focusing on its chemical identity, molecular structure, physical and chemical properties, and relevant experimental protocols. This document is intended for researchers, scientists, and professionals in drug development and related fields.

## **Chemical Identity and Molecular Structure**

**2,5-Dinitrotoluene**, with the CAS number 619-15-8, is an organic compound belonging to the dinitrotoluene family.[1][2][3][4][5][6][7] Its IUPAC name is 2-methyl-1,4-dinitrobenzene.[2][7] The molecular formula for this compound is C7H6N2O4.[2][4][7][8]

The molecular structure of **2,5-Dinitrotoluene** consists of a benzene ring substituted with a methyl group and two nitro groups at positions 2 and 5.

Table 1: Chemical Identifiers for **2,5-Dinitrotoluene** 



Identifier	Value	
CAS Number	619-15-8[1][2][3][4][5][6][7]	
IUPAC Name	2-methyl-1,4-dinitrobenzene[2][7]	
Chemical Formula	C7H6N2O4[2][4][7][8]	
Molecular Weight	182.14 g/mol [1][4][7][8]	
SMILES	Cc1cc(ccc1INVALID-LINK=O)INVALID- LINK=O[8][9]	
InChlKey	KZBOXYKTSUUBTO-UHFFFAOYSA-N[4][8]	
EC Number	210-581-4[2][3][4]	
UN Number	3454[3][10]	

# **Physicochemical Properties**

2,5-Dinitrotoluene is a yellow-to-orange-yellow crystalline solid with a characteristic odor.[1][3]
[10] It is combustible and can form explosive mixtures in the air when in a finely dispersed form.
[3] It has limited solubility in water but is soluble in ethanol and very soluble in carbon disulfide.
[7][10]

Table 2: Physical and Chemical Properties of 2,5-Dinitrotoluene



Property	Value	
Physical State	Yellow-to-orange-yellow crystalline solid[1][3] [10]	
Melting Point	50.33°C to 52.5°C[10][11]	
Boiling Point	Approximately 284°C to 320.51°C[10][11]	
Density	1.282 g/cm³ at 111°C[10][11]	
Vapor Pressure	0.0005 mm Hg at 25°C[10]	
Vapor Density	6.3 (air = 1)[1][10]	
Water Solubility	Limited[7]	
LogP	1.94 to 2.03[4][10]	
Flash Point	207°C (closed cup)[3]	

# Experimental Protocols Synthesis of 2,5-Dinitrotoluene

The synthesis of **2,5-Dinitrotoluene** is typically achieved through the nitration of toluene. It is important to note that this process yields a mixture of dinitrotoluene isomers, with the 2,5-isomer being a minor component.

#### General Protocol for Nitration of Toluene:

 Reagents: Toluene, concentrated nitric acid, concentrated sulfuric acid, ice, a suitable solvent for extraction (e.g., cyclohexane), saturated sodium bicarbonate solution, and a drying agent (e.g., anhydrous sodium sulfate).

#### Procedure:

 A nitrating mixture is prepared by carefully adding concentrated sulfuric acid to an equal volume of concentrated nitric acid, with cooling in an ice bath to manage the exothermic reaction.



- Toluene is cooled to a temperature between 0 and 10°C in a separate reaction vessel.
- The chilled nitrating mixture is added dropwise to the toluene under vigorous stirring, ensuring the reaction temperature does not exceed 10°C.
- Following the complete addition of the nitrating mixture, the reaction is allowed to proceed for several hours at room temperature with continuous stirring.
- The reaction mixture is then quenched by pouring it over a significant amount of crushed ice.
- The organic layer, containing the dinitrotoluene isomers, is separated. It is then washed sequentially with water, a saturated solution of sodium bicarbonate to neutralize any remaining acid, and a final water wash.
- The washed organic layer is dried using an anhydrous drying agent like sodium sulfate.
- If an extraction solvent was used, it is removed via distillation.
- The resulting isomeric mixture requires further purification, such as fractional crystallization or column chromatography, to isolate the 2,5-Dinitrotoluene isomer.

## **Analytical Methods**

Several analytical techniques can be employed for the detection and quantification of **2,5- Dinitrotoluene** in various matrices.

High-Performance Liquid Chromatography (HPLC) for Analysis in Water:

- Instrumentation: An HPLC system equipped with a reverse-phase column (e.g., C18) and a UV detector.
- Mobile Phase: A mixture of acetonitrile and water, often with a small amount of acidifier like phosphoric or formic acid.[4]
- Procedure:
  - Water samples are filtered to remove any suspended particles.



- A specific volume of the prepared sample is injected into the HPLC system.
- The separation of components is achieved through elution with the mobile phase.
- 2,5-Dinitrotoluene is detected by its UV absorbance at a characteristic wavelength.
- Quantification is performed by comparing the peak area of the sample to a calibration curve generated from standards of known concentrations.[4]

#### NIOSH Method for Dinitrotoluene in Air:

- Sampling: Air is drawn through a sampling train which includes a filter and a bubbler containing ethylene glycol.[10]
- Sample Preparation: The filter and the contents of the bubbler are extracted with a suitable solvent.[10]
- Analysis: The extract is analyzed using Gas Chromatography (GC) with a detector such as an Electron Capture Detector (ECD), or by HPLC with a UV detector.[10]
- Quantification: The concentration is determined by comparing the instrument's response to a calibration curve.[10]

## **Visualizations**

### **Metabolic Pathway of 2,5-Dinitrotoluene**

The metabolic reduction of **2,5-Dinitrotoluene** in microorganisms like Escherichia coli proceeds through intermediate steps.[10]



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Caption: Metabolic reduction of 2,5-Dinitrotoluene.



## **Analytical Workflow**

The following diagram illustrates a typical workflow for the analysis of 2,5-Dinitrotoluene in an air sample based on established methodologies.

1. Sampling Air Sample Filter **Bubbler (Ethylene Glycol)** 2. Sample Preparation Solvent Extraction 3. Analysis GC-ECD or HPLC-UV 4. Quantification Calibration Curve

Analytical Workflow for 2,5-Dinitrotoluene in Air

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Caption: Workflow for air sample analysis.



## **Safety and Hazard Information**

**2,5-Dinitrotoluene** is a hazardous substance with significant health and environmental risks. It is classified as toxic if swallowed, in contact with skin, or if inhaled.[10][12] It is also suspected of causing genetic defects, cancer, and reproductive toxicity.[10][12]

Table 3: GHS Hazard Classification for 2,5-Dinitrotoluene

Hazard Class	GHS Pictogram	Hazard Statement
Acute Toxicity (Oral, Dermal, Inhalation)	🔎 alt text	H301: Toxic if swallowedH311: Toxic in contact with skinH331: Toxic if inhaled
Germ Cell Mutagenicity	🗾 alt text	H341: Suspected of causing genetic defects
Carcinogenicity	🗾 alt text	H350: May cause cancer
Reproductive Toxicity	尾 alt text	H361: Suspected of damaging fertility or the unborn child
Specific Target Organ Toxicity (Repeated Exposure)	☑alt text	H373: May cause damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment	<b>⊋</b> alt text	H410: Very toxic to aquatic life with long lasting effects

#### **GHS Hazard Communication**

The Globally Harmonized System (GHS) provides a standardized way to communicate the hazards of chemical products.

Caption: GHS hazard communication overview.



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